

Essential Safety and Logistical Information for Handling SB 258719 Hydrochloride

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Compound of Interest

Compound Name: SB 258719 hydrochloride

Cat. No.: B560243

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **SB 258719 hydrochloride**, a selective 5-HT7 receptor antagonist. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and mitigate potential hazards.

Compound Identification and Properties

SB 258719 hydrochloride is a research chemical used in studies related to cancer and neurological diseases.^[1] A summary of its key quantitative properties is provided below.

Property	Value	Source
Molecular Weight	374.97 g/mol	R&D Systems
Purity	≥99%	R&D Systems
Solubility in Water	Soluble to 100 mM	R&D Systems
Solubility in DMSO	Soluble to 100 mM	R&D Systems
Storage (Solid)	Desiccate at Room Temperature	R&D Systems
Storage (In solution)	Up to 1 month at -20°C	MedchemExpress

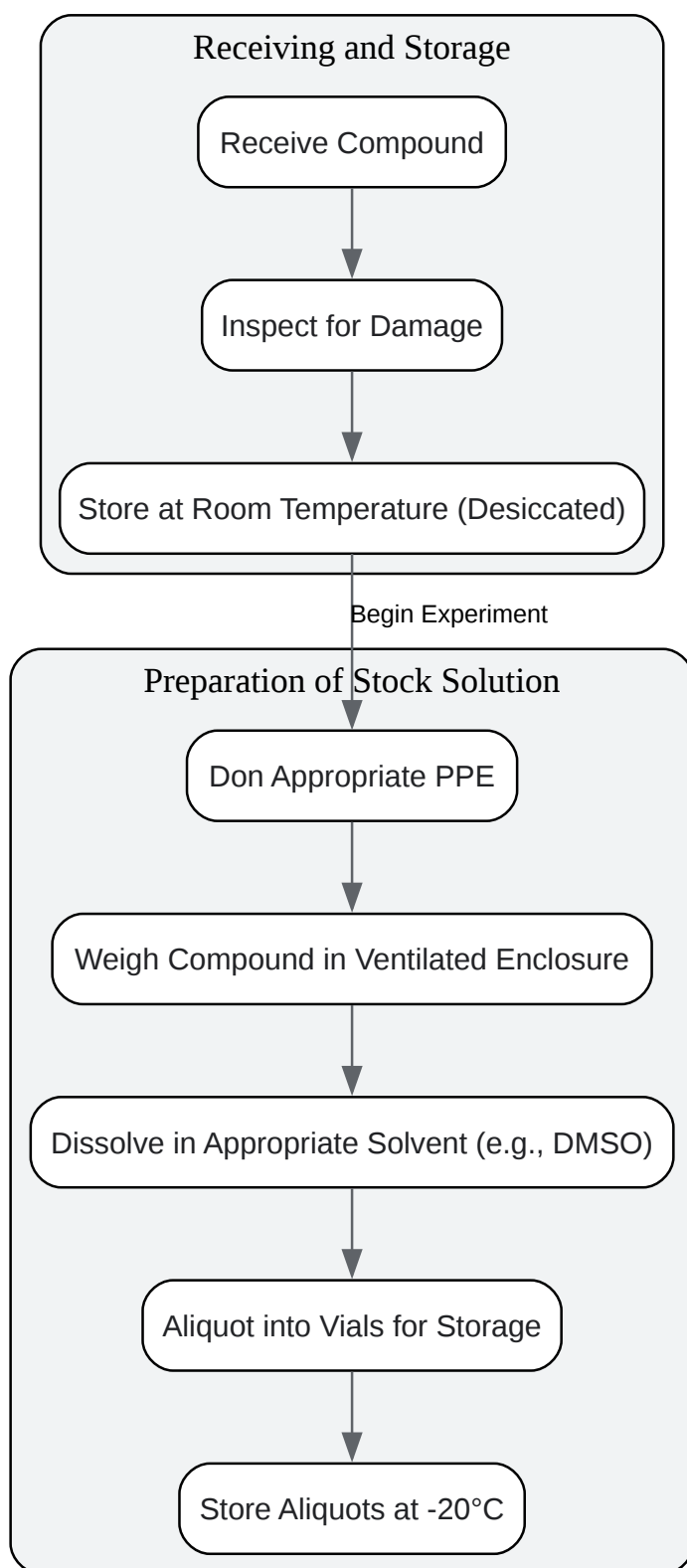
Personal Protective Equipment (PPE)

Due to the nature of this compound, stringent adherence to PPE protocols is mandatory to prevent skin and eye contact, inhalation, and ingestion.

Equipment	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)
Eye Protection	Safety glasses with side-shields or goggles
Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

Handling and Experimental Workflow

The following workflow outlines the essential steps for safely handling **SB 258719 hydrochloride** from receipt to preparation of a stock solution.



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Caption: Workflow for receiving, storing, and preparing **SB 258719 hydrochloride** stock solutions.

Disposal Plan

Proper disposal of **SB 258719 hydrochloride** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Solid Compound	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
Contaminated Labware (e.g., vials, pipette tips)	Place in a designated hazardous waste container.
Solutions of the Compound	Collect in a sealed, labeled hazardous waste container. The solvent may have specific disposal requirements.
Empty Containers	Rinse thoroughly with an appropriate solvent. The rinsate should be collected as hazardous waste. Dispose of the rinsed container according to institutional guidelines.

Emergency Procedures

In the event of accidental exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water. Seek immediate medical attention.

Disclaimer: The information provided is based on available data for **SB 258719 hydrochloride** and general laboratory safety principles. A comprehensive risk assessment should be conducted by qualified personnel before handling this compound. Always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and detailed safety information.

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References

- 1. medchemexpress.com [medchemexpress.com]
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